

MS049 experimental protocol

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Compound Focus: MS049

CAS No.: 1502816-23-0

Cat. No.: S536357

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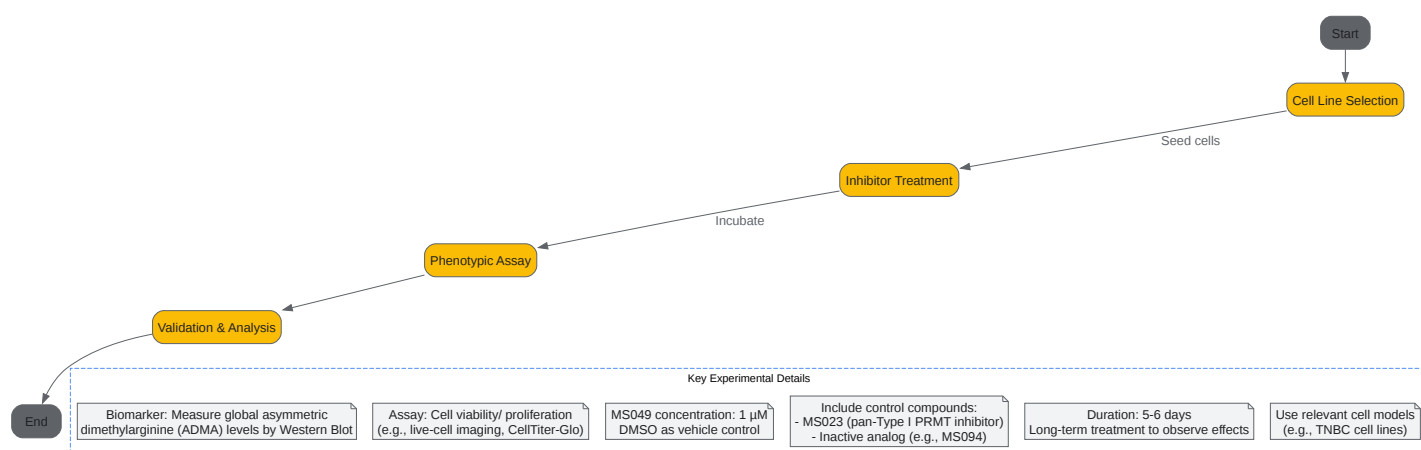
MS049 at a Glance

The table below summarizes the core information about **MS049** found in the search results.

Property	Description
Target	Protein Arginine N-Methyltransferase 6 (PRMT6) [1].
Primary Use	Selective inhibitor of PRMT6; used to rule out the roles of other Type I PRMTs (like PRMT3 and PRMT4/CARM1) in cellular processes [1].
Key Finding	In a screen on Triple-Negative Breast Cancer (TNBC) cell lines, MS049 (at 1 μ M) showed no significant antiproliferative effect , helping to establish that the anti-tumor effects of a broader Type I PRMT inhibitor were primarily due to PRMT1 inhibition [1].

Proposed Experimental Framework

Although detailed protocols are not available in the search results, the general workflow for using **MS049** in a cell-based screening campaign can be outlined based on standard practices.



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References

1. PRMT inhibition induces a viral mimicry response in triple- ... [pmc.ncbi.nlm.nih.gov]

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